

# Analytical Standards for Plantanone B

## Research: Application Notes and Protocols

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### Compound of Interest

Compound Name: Plantanone B

Cat. No.: B15607814

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## Introduction

**Plantanone B** is a flavonoid glycoside isolated from the flowers of *Hosta plantaginea*, a plant utilized in traditional medicine for its anti-inflammatory properties.[1] Chemically identified as a novel kaempferol 3-O-rhamnosylgentiobioside, its molecular formula is C<sub>33</sub>H<sub>40</sub>O<sub>20</sub>. [1] This document provides a comprehensive guide to the analytical standards for **Plantanone B**, including its chemical and physical properties, biological activity, and detailed protocols for its analysis and evaluation.

## Chemical and Physical Properties

The structural characterization of **Plantanone B** has been accomplished using various spectroscopic methods, including Nuclear Magnetic Resonance (NMR) and High-Resolution Mass Spectrometry (HRMS).[1]

Property	Value	Reference
Molecular Formula	C <sub>33</sub> H <sub>40</sub> O <sub>20</sub>	[1]
Appearance	-	-
Solubility	Soluble in DMSO and methanol	[2]

## Biological Activity

Research has primarily focused on the anti-inflammatory and antioxidant properties of **Plantanone B**.

### Anti-inflammatory Activity

**Plantanone B** has demonstrated significant inhibitory activity against cyclooxygenase (COX) enzymes, which are key mediators of inflammation. It inhibits both COX-1 and COX-2 isoforms. [\[1\]](#)

Biological Target	IC50 (μM) of Plantanone B	IC50 (μM) of Indomethacin (Control)	Reference
Ovine COX-1	33.37	12.90	<a href="#">[1]</a>
Ovine COX-2	46.16	38.32	<a href="#">[1]</a>

### Antioxidant Activity

The antioxidant potential of **Plantanone B** has been evaluated by its ability to scavenge free radicals.

Assay	IC50 (μM) of Plantanone B	Reference
DPPH Radical Scavenging	Not explicitly provided, but activity confirmed.	<a href="#">[1]</a> <a href="#">[2]</a>

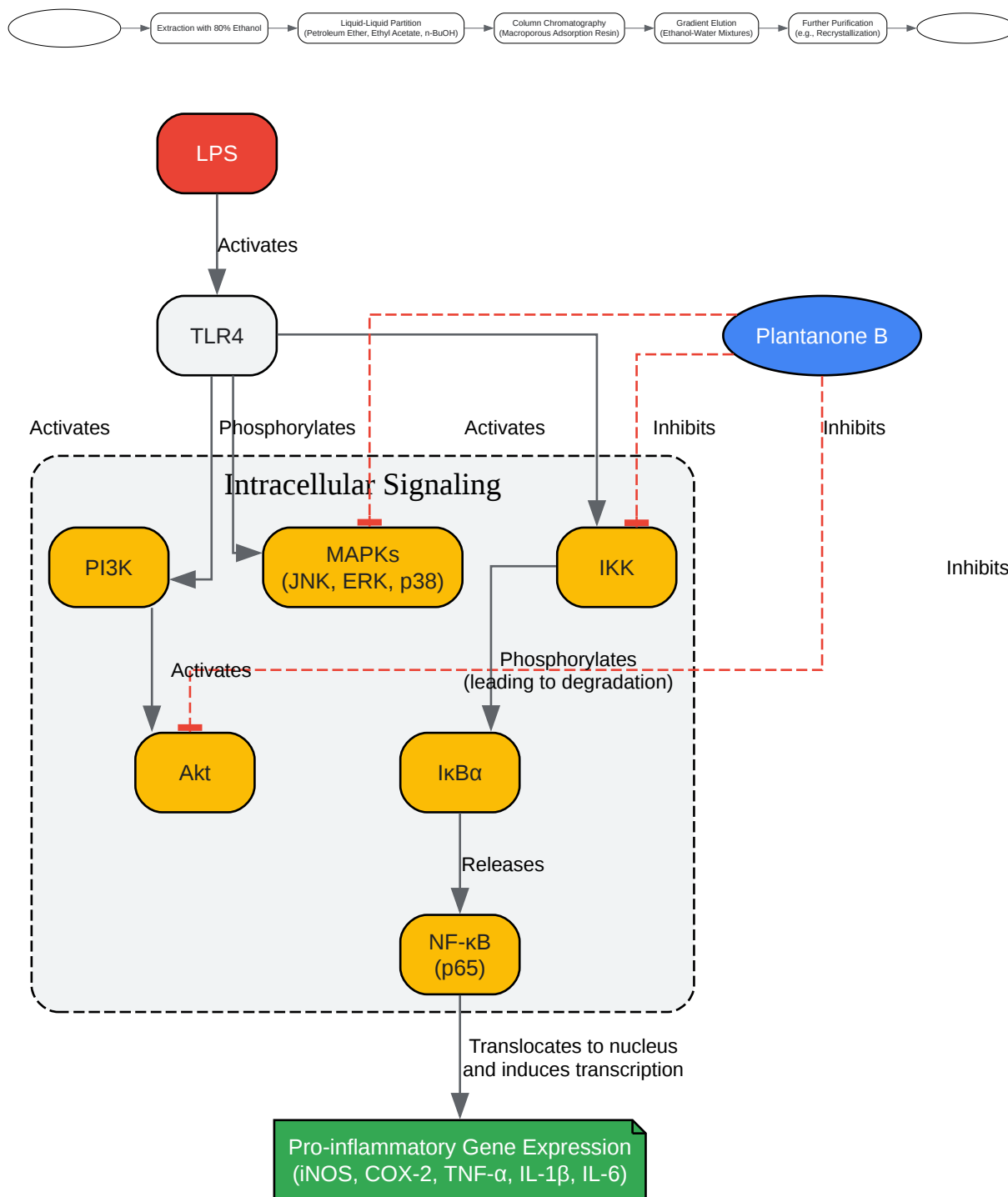
Note: While one source confirms DPPH radical scavenging activity, it does not provide a specific IC50 value for **Plantanone B**. However, the related compound Plantanone D has shown significant DPPH and ABTS radical scavenging activity.[\[2\]](#)

## Experimental Protocols

### Isolation of Plantanone B from Hosta plantaginea

The isolation of **Plantanone B** is achieved through a multi-step chromatographic process from the dried flowers of *Hosta plantaginea*. The following is a general workflow based on the isolation of kaempferol, the aglycone of **Plantanone B**, from the same plant, and may require optimization for **Plantanone B**.

Workflow for Isolation and Purification:



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## References

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